

A Comprehensive Technical Guide to [1-(4-Fluorophenyl)cyclobutyl]methanamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	[1-(4-Fluorophenyl)cyclobutyl]methanamine
CAS No.:	1017462-08-6
Cat. No.:	B3073349

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This guide provides an in-depth exploration of **[1-(4-fluorophenyl)cyclobutyl]methanamine**, a compound of significant interest in medicinal chemistry and drug discovery. We will delve into its chemical identity, synthesis, analytical characterization, and burgeoning biological significance, offering field-proven insights for researchers, scientists, and drug development professionals.

Core Identification and Physicochemical Properties

[1-(4-Fluorophenyl)cyclobutyl]methanamine is a synthetic organic compound featuring a unique structural combination of a cyclobutane ring, a 4-fluorophenyl group, and a methanamine moiety. This specific arrangement of functional groups imparts distinct chemical and biological properties, making it a valuable building block in the development of novel therapeutics. The hydrochloride salt of this compound is often used to improve its stability and solubility.^[1]

The primary identifier for the parent compound, cyclobutyl(4-fluorophenyl)methanamine, in the PubChem database is CID 24689224.[2] PubChem is a comprehensive public repository for information on chemical substances and their biological activities, maintained by the U.S. National Institutes of Health (NIH).[3][4]

Below is a summary of its key computed and experimental properties.

Property	Value	Source
PubChem CID	24689224	PubChemLite[2]
Molecular Formula	C11H14FN	PubChemLite[2]
Molecular Weight	179.23 g/mol	PubChemLite[2]
Molecular Weight (HCl salt)	215.69 g/mol	Benchchem[1]
IUPAC Name	cyclobutyl(4-fluorophenyl)methanamine	PubChemLite[2]
Monoisotopic Mass	179.11102 Da	PubChemLite[2]
SMILES	<chem>C1CC(C1)C(C2=CC=C(C=C2)F)N</chem>	PubChemLite[2]
InChI	InChI=1S/C11H14FN/c12-10-6-4-9(5-7-10)11(13)8-2-1-3-8/h4-8,11H,1-3,13H2	PubChemLite[2]
InChIKey	URHZIKVJKQVHEV-UHFFFAOYSA-N	PubChemLite[2]

Structural Representation

The chemical structure of **[1-(4-Fluorophenyl)cyclobutyl]methanamine** is depicted below. The cyclobutyl ring introduces conformational rigidity, which can be advantageous for optimizing drug-receptor interactions.[5] The fluorine atom on the phenyl ring can enhance binding affinity to biological targets.[1]

Caption: Chemical structure of **[1-(4-Fluorophenyl)cyclobutyl]methanamine**.

Synthesis and Manufacturing

The synthesis of **[1-(4-fluorophenyl)cyclobutyl]methanamine** typically proceeds through a two-step process, starting with the formation of a nitrile intermediate, followed by its reduction to the primary amine. This method is analogous to the synthesis of similar compounds with different halogen substitutions on the phenyl ring.^[5]

Step 1: Synthesis of 1-(4-Fluorophenyl)cyclobutanecarbonitrile

This initial step involves the alkylation of 4-fluorobenzyl cyanide with 1,3-dibromopropane to construct the cyclobutane ring.^[5] The use of a strong base, such as sodium hydride, is crucial for the deprotonation of the benzylic carbon, which then acts as a nucleophile.

Protocol:

- Suspend sodium hydride (2.2 equivalents) in anhydrous dimethyl sulfoxide (DMSO) under an inert atmosphere (e.g., nitrogen or argon).
- Cool the suspension in an ice bath.
- Add a solution of 4-fluorobenzyl cyanide (1.0 equivalent) in anhydrous DMSO dropwise to the sodium hydride suspension.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 30 minutes to ensure complete deprotonation.
- Add 1,3-dibromopropane (1.1 equivalents) dropwise to the reaction mixture.
- Stir the reaction mixture at room temperature for 12-16 hours.
- Carefully quench the reaction by the slow addition of water in an ice bath.
- Extract the product with a suitable organic solvent, such as diethyl ether.
- Wash the combined organic layers with water and then with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude 1-(4-fluorophenyl)cyclobutanecarbonitrile.

Step 2: Reduction of 1-(4-Fluorophenyl)cyclobutanecarbonitrile

The nitrile intermediate is then reduced to the primary amine, **[1-(4-fluorophenyl)cyclobutyl]methanamine**. Catalytic hydrogenation is a common and effective method for this transformation.^[1]

Protocol:

- Dissolve the crude 1-(4-fluorophenyl)cyclobutanecarbonitrile in a suitable solvent, such as methanol or ethanol, in a hydrogenation vessel.
- Add a catalyst, typically Raney Nickel or Palladium on carbon (Pd/C), at a loading of 5-10% by weight of the nitrile.
- Seal the vessel and purge with hydrogen gas.
- Pressurize the vessel with hydrogen gas (typically 50-100 psi).
- Heat and agitate the mixture according to the specifications of the hydrogenation apparatus.
- Monitor the reaction progress by observing the uptake of hydrogen.
- Once the reaction is complete, cool the vessel and carefully vent the hydrogen gas.
- Filter the catalyst through a pad of Celite®.
- Concentrate the filtrate under reduced pressure to obtain the crude **[1-(4-fluorophenyl)cyclobutyl]methanamine**.
- The free amine can be converted to its hydrochloride salt by treatment with hydrochloric acid in a solvent like ether at a low temperature (0°C) to enhance stability and solubility, with yields for this step being around 85%.^[1]

Synthesis Workflow

Caption: Synthetic workflow for **[1-(4-Fluorophenyl)cyclobutyl]methanamine**.

Analytical Characterization

To ensure the identity and purity of the synthesized **[1-(4-fluorophenyl)cyclobutyl]methanamine**, a combination of analytical techniques is employed.

- High-Performance Liquid Chromatography (HPLC): HPLC is used to assess the purity of the final compound, with a target purity of over 95% being typical for research applications.[\[1\]](#)
- Liquid Chromatography-Mass Spectrometry (LC-MS): LC-MS confirms the molecular weight of the compound. For the hydrochloride salt, the molecular ion peak would be expected at m/z 224.08 ($[C_{11}H_{14}ClFN]^+$).[\[1\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H NMR spectroscopy provides detailed structural information. For the hydrochloride salt in methanol- d_4 , characteristic proton signals are observed for the aromatic protons (δ 7.40–7.30 ppm), methylene protons (δ 4.16 ppm), and cyclobutyl protons (δ 2.50–1.80 ppm).[\[1\]](#)

Biological Activity and Therapeutic Potential

[1-(4-Fluorophenyl)cyclobutyl]methanamine and its analogs are of considerable interest in drug discovery due to their potential biological activities. The incorporation of a cyclobutane ring provides structural rigidity, which can lead to improved selectivity and potency for biological targets.[\[5\]\[6\]](#)

Role as a Synthetic Intermediate

This compound serves as a crucial building block for the synthesis of more complex molecules with therapeutic potential.[\[1\]](#) It has been identified as a key structural component in the development of inhibitors targeting the ATPase associated with various cellular activities (p97).[\[1\]](#) The p97 protein is involved in protein quality control, and its inhibition is a promising strategy for cancer therapy.

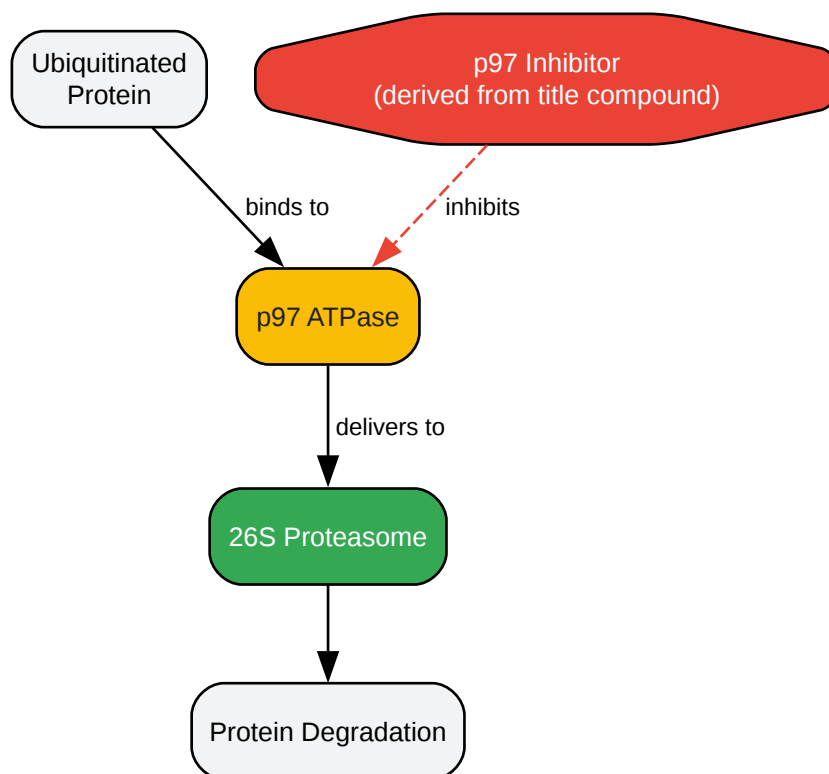
Potential Pharmacological Activities

While direct pharmacological data on **[1-(4-fluorophenyl)cyclobutyl]methanamine** is limited, research on structurally similar compounds provides insights into its potential applications:

- **Neuropharmacology:** Compounds with a similar scaffold have shown affinity for neurotransmitter transporters, particularly the norepinephrine transporter (NET).[1] This suggests potential for development as selective PET tracers for neuroimaging studies or as therapeutic agents for conditions involving noradrenergic dysfunction. Atypical dopamine transporter (DAT) inhibitors have also shown therapeutic potential in preclinical models of psychostimulant use disorders.[7]
- **Antidepressant Activity:** Methanamine derivatives have demonstrated potential in the treatment of depression.[1]
- **Anticancer Research:** Preliminary studies on related compounds suggest possible anticancer properties, potentially through the induction of apoptosis in cancer cells.[1] The fluorophenyl group is a common feature in many anticancer drugs.[8]

Illustrative Biological Pathway

The following diagram illustrates the potential role of a p97 inhibitor, synthesized from **[1-(4-fluorophenyl)cyclobutyl]methanamine**, in the ubiquitin-proteasome system, a key pathway in protein homeostasis.



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Caption: Inhibition of the p97 ATPase by a derivative of the title compound.

Conclusion

[1-(4-Fluorophenyl)cyclobutyl]methanamine is a versatile chemical entity with significant potential in the field of drug discovery. Its unique structural features and synthetic accessibility make it an attractive starting point for the development of novel therapeutics, particularly in the areas of oncology and neuropharmacology. Further research into the biological activities of this compound and its derivatives is warranted to fully elucidate its therapeutic potential.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to [1-(4-Fluorophenyl)cyclobutyl]methanamine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3073349/docs#a-comprehensive-technical-guide-to-1-4-fluorophenyl-cyclobutyl-methanamine\]](https://www.benchchem.com/product/b3073349/docs#a-comprehensive-technical-guide-to-1-4-fluorophenyl-cyclobutyl-methanamine)

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